

Application Note: Solid-Phase Extraction of Cynarine from Plasma Samples

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Compound of Interest

Compound Name: Cynarine

Cat. No.: B1669658

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Introduction

Cynarine (1,3-dicaffeoylquinic acid) is a primary active component found in artichoke (*Cynara scolymus* L.) leaf extracts, known for its choleric, hypocholesterolemic, and hepatoprotective properties.[1][2] Accurate quantification of **cynarine** in biological matrices such as plasma is essential for pharmacokinetic and pharmacodynamic studies. This application note details a validated solid-phase extraction (SPE) protocol for the efficient isolation of **cynarine** from plasma samples prior to quantitative analysis by High-Performance Liquid Chromatography (HPLC) with UV detection.[1][2] The described method is simple, rapid, and yields accurate and precise results suitable for research and drug development applications.[1]

Principle of the Method

This protocol utilizes a solid-phase extraction technique with alumina as the sorbent to isolate **cynarine** from rat plasma.[1][2] Plasma samples are first buffered to an alkaline pH to ensure **cynarine** is in the appropriate ionic state for binding to the alumina. After loading the sample, interfering substances are removed with a water wash. Finally, **cynarine** is eluted from the sorbent using an acidic solution, resulting in a purified and concentrated sample ready for HPLC analysis.[1]

Experimental Protocols

Materials and Reagents

- **Cynarine** standard (Sigma-Aldrich or equivalent)

- Methanol (HPLC grade, Merck)[1]
- Acetic acid (Merck)[1]
- Phosphoric acid (Merck)[1]
- Alumina (Sigma-Aldrich)[1]
- Tris/HCl buffer (2M, pH 8.75) (Sigma-Aldrich)[1]
- Ultrapure water (Milli-Q or equivalent)[1]
- Rat plasma (drug-free)

Instrumentation

- HPLC system with a UV detector (e.g., Varian 9012 ternary unit with a Varian 9050 UV detector)[1]
- Reversed-phase C18 column (e.g., Ib-Sil ODS, 250 mm x 4.6 mm, 5 μ m)[1]
- Centrifuge capable of 10,000 x g
- Vortex mixer
- Pipettes and general laboratory glassware

Preparation of Solutions

- **Cynarine** Stock Solution (0.1 mg/mL): Dissolve an appropriate amount of **cynarine** in a 1:1 (v/v) mixture of methanol and water.[1]
- Working Standard Solutions: Prepare by diluting the stock solution with the same methanol:water mixture to achieve the desired concentrations for calibration curves.[1]
- HPLC Mobile Phase: Prepare a mixture of water, methanol, and acetic acid in a ratio of 78.5:20:2.5 (v/v/v).[1]

Sample Preparation and Solid-Phase Extraction Protocol

- Sample Pre-treatment: In a microcentrifuge tube, combine a 70 μ L aliquot of rat plasma with 30 μ L of Tris/HCl buffer (pH 8.75; 2M).[\[1\]](#)
- Adsorption: Add 20 mg of alumina to the mixture. Vortex for 5 minutes to ensure thorough mixing and adsorption of **cynarine** onto the alumina.[\[1\]](#)
- Centrifugation: Centrifuge the mixture at 10,000 x g for 5 minutes. Discard the supernatant.[\[1\]](#)
- Washing: Wash the alumina pellet by adding 1 mL of ultrapure water. Vortex briefly and then centrifuge at 10,000 x g for 5 minutes. Discard the supernatant. This step removes polar interferences.[\[1\]](#)
- Elution: Add 70 μ L of 0.4 M phosphoric acid to the pellet to elute the bound **cynarine**. Vortex for 5 minutes.[\[1\]](#)
- Final Centrifugation: Centrifuge at 10,000 x g for 5 minutes to pellet the alumina.[\[1\]](#)
- Sample Collection: Carefully collect the supernatant, which contains the purified **cynarine**, for HPLC analysis.[\[1\]](#)

HPLC Analysis

- Injection Volume: 20 μ L[\[1\]](#)
- Column: Ib-Sil ODS (250 mm x 4.6 mm, 5 μ m dp) reversed-phase column[\[1\]](#)
- Mobile Phase: Water:Methanol:Acetic Acid (78.5:20:2.5, v/v/v)[\[1\]](#)
- Flow Rate: 1.3 mL/min[\[1\]](#)
- Detection Wavelength: 316 nm[\[1\]](#)
- Temperature: Ambient (18-25 °C)[\[1\]](#)
- Retention Time: Approximately 15 minutes[\[1\]](#)

Data Presentation

The performance of this SPE method has been validated, and the key quantitative data are summarized below.

Table 1: Method Validation Parameters for **Cynarine** in Plasma[1]

Parameter	Result
Linearity Range	0.038 - 1.25 µg/mL
Regression Equation	$y = 8117.3x - 81.476$
Correlation Coefficient (r^2)	0.9961
Limit of Detection (LOD)	0.02 µg/mL

Table 2: Intra-assay Precision and Accuracy of **Cynarine** in Plasma[1]

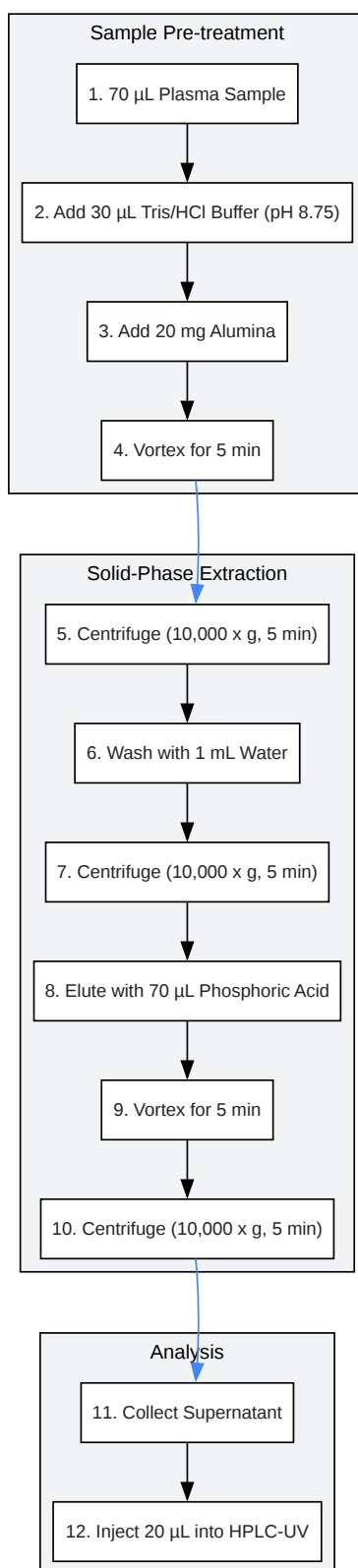
Nominal Conc. (µg/mL)	Measured Conc. (µg/mL)	CV (%)	RE (%)
0.039	0.04	4.80	2.56
0.078	0.09	5.42	15.38
0.625	0.65	2.21	4.00
1.25	1.33	1.08	6.40

*CV%: Coefficient of
Variation, RE%:
Relative Error

Table 3: Recovery of **Cynarine** from Spiked Plasma Samples[1][2]

Spiked Conc. (µg/mL)	Measured Conc. (µg/mL)	Recovery (%)
0.250	0.183	73.2
0.500	0.355	71.0
1.00	0.710	71.0
*The overall recovery ranged from 63% to 76%. [1]		

Visualization of Experimental Workflow



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References

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